

Commercial Availability and Technical Profile of 2,2-Difluoropropane-1,3-diol

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Compound of Interest

Compound Name: 2,2-Difluoropropane-1,3-diol

Cat. No.: B1295105

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2-Difluoropropane-1,3-diol** (CAS No. 428-63-7), a fluorinated building block with significant potential in pharmaceutical and materials science research. The document outlines its commercial availability, key chemical and physical properties, a detailed synthesis protocol, and its applications in drug development.

Commercial Suppliers

2,2-Difluoropropane-1,3-diol is readily available from a variety of commercial chemical suppliers. The following table summarizes a selection of these suppliers. For procurement, it is recommended to visit the suppliers' websites for the most current information on availability, pricing, and purity.

Supplier Name	Website/Contact Information	Notes
Sigma-Aldrich (Merck)	--INVALID-LINK--	Offers various purities and quantities.[1][2]
ChemicalBook	--INVALID-LINK--	Lists multiple suppliers and contact details.[3]
Manchester Organics	--INVALID-LINK--	Indicates stock availability.[4]
Anichem	--INVALID-LINK--	Lists the compound under product code GS2401.[5]
CymitQuimica	--INVALID-LINK--	Provides product details and synonyms.[6]
Ambeed, Inc.	Distributed via Sigma-Aldrich	A supplier of this chemical.[1]
Synthonix Corporation	Distributed via Sigma-Aldrich	A supplier of this chemical.[2]
Changzhou Idea-Works Medical Technology Co., Ltd.	--INVALID-LINK--	Contact information provided by ChemicalBook.[3]
SHANG FLUORO	--INVALID-LINK--	Contact information provided by ChemicalBook.[3]
Aikon International Limited	--INVALID-LINK--	Contact information provided by ChemicalBook.[3]
BTC Pharmaceutical CO. Ltd.	--INVALID-LINK--	Contact information provided by ChemicalBook.[3]
Shanghai Diluo Technology Co., LTD	--INVALID-LINK--	Contact information provided by ChemicalBook.[3]
Shanghai Macklin Biochemical Co., Ltd.	Listed on ChemBK	A supplier of this chemical.[7]
Shanghai Amole Biotechnology Co., Ltd.	Listed on ChemBK	A supplier of this chemical.[7]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **2,2-Difluoropropane-1,3-diol**. These properties are crucial for its application in chemical synthesis and formulation.

Property	Value	Source(s)
CAS Number	428-63-7	[1][2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C ₃ H ₆ F ₂ O ₂	[6][8][11]
Molecular Weight	112.08 g/mol	[1][8][11]
IUPAC Name	2,2-difluoropropane-1,3-diol	[11]
Synonyms	2,2-difluoro-1,3-propanediol	[1][6]
Physical Form	White to yellow solid, semi-solid, lump, or liquid	[1][2]
Melting Point	52.53 °C (Predicted)	[7]
Boiling Point	250.9 ± 35.0 °C at 760 mmHg (Predicted)	[7][10]
Density	1.334 ± 0.06 g/cm ³ (Predicted)	[7][10]
Purity	95% - 98%	[1][2]
Storage Temperature	2-8°C, Refrigerator, Sealed in dry	[1][2]

Synthesis Protocol

A common laboratory-scale synthesis of **2,2-Difluoropropane-1,3-diol** involves the reduction of diethyl 2,2-difluoromalonate.[8] The following is a detailed experimental protocol adapted from available literature.

Reaction Scheme:

Caption: Synthesis workflow for **2,2-Difluoropropane-1,3-diol**.

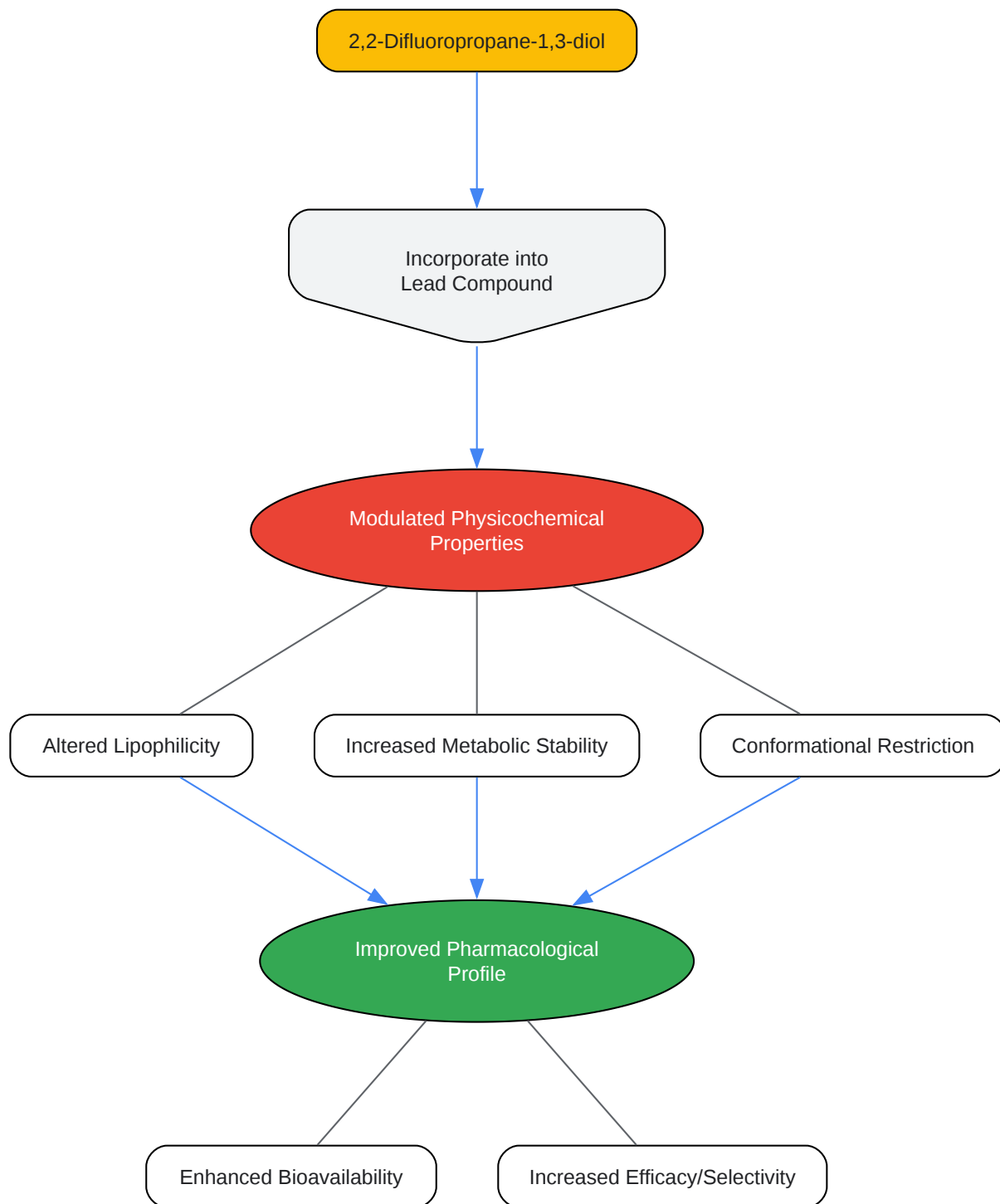
Applications in Drug Development and Organic Synthesis

2,2-Difluoropropane-1,3-diol serves as a valuable intermediate in organic synthesis, particularly in the pharmaceutical industry. [3][7][10] The introduction of a difluoromethylene group can significantly modulate the physicochemical and pharmacological properties of a molecule.

- **Metabolic Stability:** The fluorine atoms can block sites of metabolic oxidation, thereby increasing the in vivo half-life of a drug candidate. [10]* **Lipophilicity and Bioavailability:** Fluorine substitution can alter the lipophilicity of a molecule, which can in turn influence its absorption, distribution, metabolism, and excretion (ADME) profile, potentially improving bioavailability. [6][10]* **Conformational Control:** The gem-difluoro group can impose conformational constraints on a molecule, which can lead to enhanced binding affinity and selectivity for its biological target.
- **Building Block:** It is used in the stereoselective synthesis of both symmetrical and unsymmetrical anti-**2,2-difluoropropane-1,3-diols**. [9] The use of fluorinated building blocks like **2,2-Difluoropropane-1,3-diol** is a key strategy in modern medicinal chemistry for the design of novel therapeutics with improved efficacy and safety profiles.

Logical Relationship in Drug Design

The following diagram illustrates the logical relationship of how **2,2-Difluoropropane-1,3-diol** is utilized as a building block in drug design to enhance molecular properties.



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